

Essential Safety and Logistical Information for Handling tatM2NX

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Compound of Interest

Compound Name: tatM2NX

Cat. No.: B10821555

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For researchers, scientists, and drug development professionals working with the novel TRPM2 inhibitor, **tatM2NX**, this guide provides essential safety, operational, and disposal protocols. Adherence to these procedures is critical for ensuring a safe laboratory environment and the integrity of your research.

Immediate Safety and Handling Protocols

tatM2NX is a peptide-based research compound and, while a specific Safety Data Sheet (SDS) is not publicly available, it should be handled with the standard precautions for biologically active, powdered chemicals. The following guidelines are based on general laboratory safety principles for such substances.

Personal Protective Equipment (PPE)

When handling **tatM2NX** in its solid, powdered form or in solution, the following personal protective equipment should be worn:

PPE Category	Item	Specification
Eye Protection	Safety glasses or goggles	Must be worn at all times to prevent eye contact.
Hand Protection	Chemical-resistant gloves	Nitrile or latex gloves are suitable.
Body Protection	Laboratory coat	To protect skin and clothing from contamination.
Respiratory Protection	Dust mask or respirator	Recommended when handling the powdered form to avoid inhalation.

Handling and Storage

Proper handling and storage are crucial for maintaining the stability and efficacy of **tatM2NX**.

Aspect	Procedure
Receiving	Inspect the package for any damage upon arrival.
Storage (Powder)	Store the lyophilized powder at -20°C for up to one year or at -80°C for up to two years. ^[1]
Storage (Solution)	Once reconstituted, aliquot the solution and store at -20°C for up to one month or -80°C for up to six months. ^[1] Avoid repeated freeze-thaw cycles.
Reconstitution	tatM2NX is soluble in water. ^[2] For a stock solution, dissolve in sterile water. ^[1]
General Handling	Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation. Avoid contact with skin and eyes. After handling, wash hands thoroughly.

Operational Plans: Experimental Protocols

tatM2NX has been utilized in preclinical studies to investigate its neuroprotective effects, primarily in models of ischemic stroke, and to characterize its inhibitory action on TRPM2 channels using electrophysiology.

In Vivo Ischemic Stroke Model (Mouse)

The following is a generalized protocol based on published studies using **tatM2NX** in a transient middle cerebral artery occlusion (tMCAO) model of stroke in mice.^[3]

Objective: To assess the neuroprotective effects of **tatM2NX** in reducing infarct volume and improving neurological outcomes following an induced stroke.

Methodology:

- **Animal Preparation:** Adult male mice are typically used, as the neuroprotective effects of **tatM2NX** have been shown to be sexually dimorphic. Animals are anesthetized, and their body temperature is maintained at 37°C.
- **tMCAO Procedure:** A surgical procedure is performed to temporarily occlude the middle cerebral artery, inducing focal cerebral ischemia. The occlusion is typically maintained for 60 minutes.
- **tatM2NX Administration:** **tatM2NX** is administered intravenously (e.g., retro-orbital injection) at a dosage of 20 mg/kg. Administration can occur before the MCAO or at various time points after reperfusion to assess the therapeutic window. A scrambled version of the peptide (tat-SCR) is often used as a control.
- **Reperfusion:** After the occlusion period, the filament is withdrawn to allow blood flow to return to the brain.
- **Outcome Assessment:**
 - **Infarct Volume Measurement:** 24 to 96 hours post-MCAO, animals are euthanized, and brain tissue is collected. Brain slices are stained (e.g., with 2,3,5-triphenyltetrazolium chloride) to visualize the infarct area, which is then quantified.

- Neurological Scoring: Behavioral tests are conducted to assess neurological deficits.
- Molecular Analysis: Brain tissue can be used for further analysis, such as Western blotting, to investigate downstream signaling pathways.

In Vitro Whole-Cell Patch Clamp Assay

This protocol is based on studies characterizing the inhibitory effect of **tatM2NX** on TRPM2 channels expressed in HEK293 cells.

Objective: To measure the effect of **tatM2NX** on TRPM2 channel currents.

Methodology:

- Cell Culture: Human embryonic kidney (HEK293) cells stably expressing human TRPM2 are cultured under standard conditions.
- Electrophysiology Setup: Whole-cell patch-clamp recordings are performed using a patch-clamp amplifier and data acquisition system.
- Solutions:
 - External Solution (in mM): 140 NaCl, 2.5 KCl, 10 HEPES, 5 glucose, 1 MgCl₂, and 1 CaCl₂, pH 7.4.
 - Internal (Pipette) Solution (in mM): 145 K-gluconate, 0.05 EGTA, 1 MgCl₂, and 10 HEPES, pH 7.3. To activate TRPM2 channels, 100 μM ADPR is included in the internal solution.
- Recording Procedure:
 - A glass micropipette filled with the internal solution is used to form a high-resistance seal (giga-seal) with the membrane of a target cell.
 - The membrane patch is then ruptured to achieve the whole-cell configuration, allowing for the recording of currents across the entire cell membrane.
 - TRPM2 channel currents are elicited by the ADPR in the pipette solution.

- **tatM2NX** Application: **tatM2NX** is included in the internal solution at various concentrations (e.g., 0.05 to 10 μ M) to determine its inhibitory effect on the ADPR-induced currents. The IC50 value, the concentration at which **tatM2NX** inhibits 50% of the TRPM2 current, is then calculated.

Disposal Plan

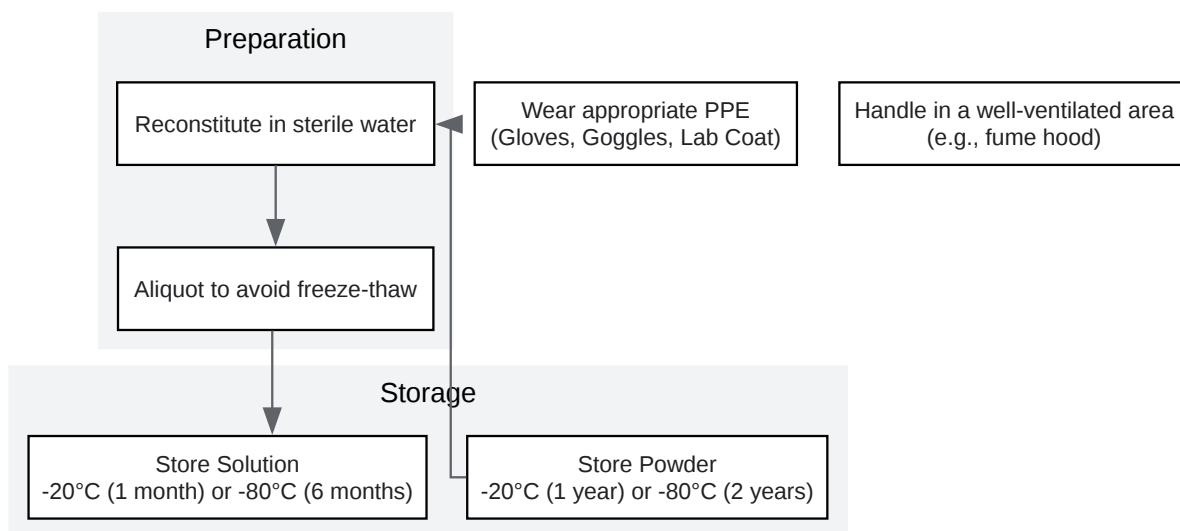
Proper disposal of **tatM2NX** and associated contaminated materials is essential to prevent environmental contamination and ensure laboratory safety.

Waste Type	Disposal Procedure
Unused Solid tatM2NX	Dispose of as chemical waste through your institution's Environmental Health and Safety (EHS) office. Do not discard in regular trash.
Liquid Waste (Solutions containing tatM2NX)	Collect in a designated hazardous waste container. The container should be clearly labeled. Do not pour down the drain. Arrange for pickup by your institution's EHS office.
Contaminated Labware (e.g., pipette tips, tubes, gloves)	Collect in a designated solid hazardous waste container. This container should also be clearly labeled and disposed of through your institution's EHS office.

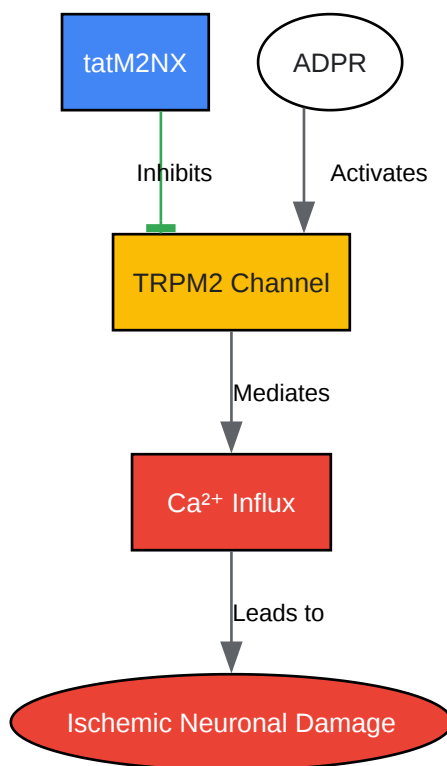
Visualizing Experimental Workflows and Signaling

To further clarify the experimental processes and the mechanism of action of **tatM2NX**, the following diagrams are provided.

tatM2NX Handling and Preparation Workflow



tatM2NX Mechanism of Action

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